

AR-C155858: A Technical Guide for Researchers

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Compound of Interest

Compound Name: AR-C155858

Cat. No.: B1667588

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Introduction: **AR-C155858** is a potent and selective small molecule inhibitor of the monocarboxylate transporters MCT1 and MCT2.[1][2] It has emerged as a critical tool for studying the roles of these transporters in cellular metabolism, particularly in the context of cancer and immunology.[1] This guide provides a comprehensive overview of the chemical structure, properties, mechanism of action, and key experimental protocols related to **AR-C155858** for researchers and drug development professionals.

Chemical Structure and Properties

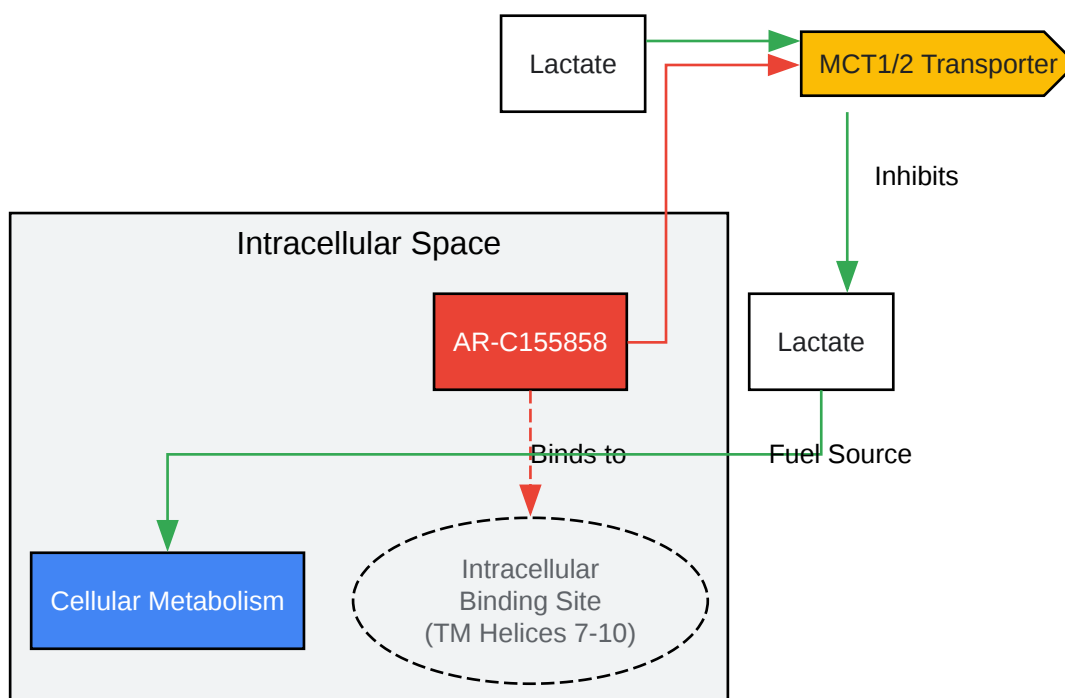
AR-C155858 is a thieno[2,3-d]pyrimidine-2,4-dione derivative. Its detailed chemical properties are summarized below.

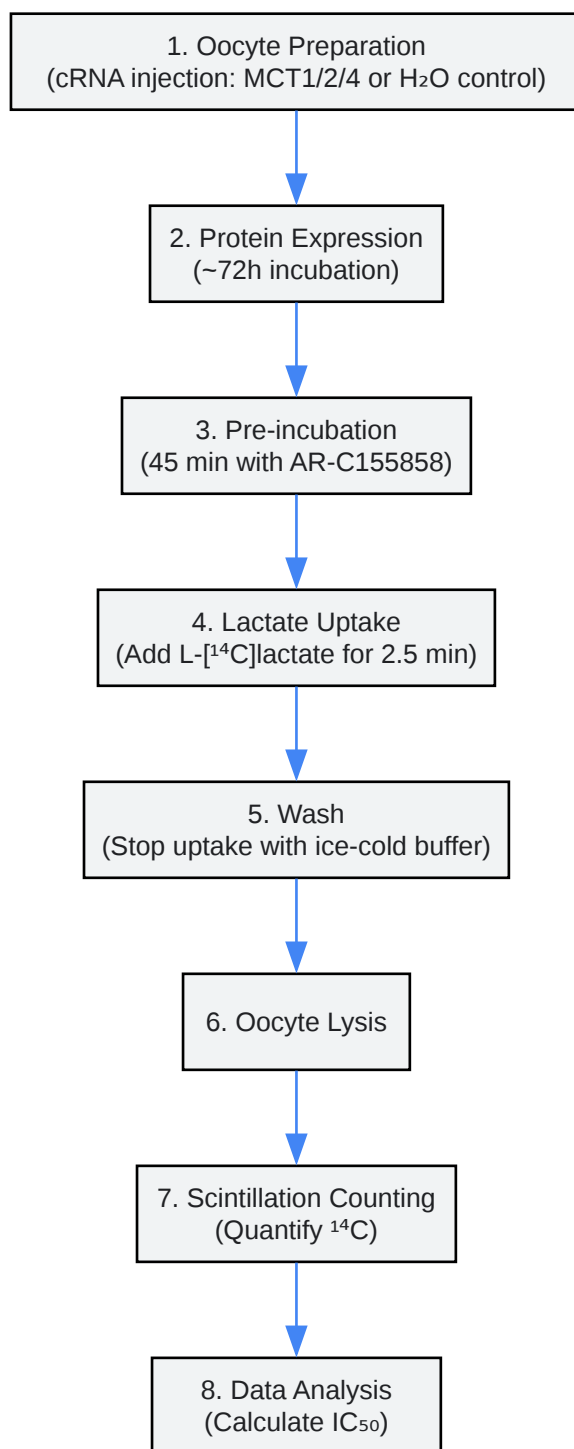
Property	Value
IUPAC Name	6-[(3,5-dimethyl-1H-pyrazol-4-yl)methyl]-5-[[[(4S)-4-hydroxy-2-isoxazolidinyl]carbonyl]-3-methyl-1-(2-methylpropyl)thieno[2,3-d]pyrimidine-2,4(1H,3H)-dione
CAS Number	496791-37-8
Molecular Formula	C ₂₁ H ₂₇ N ₅ O ₅ S
Molecular Weight	461.53 g/mol
Canonical SMILES	<chem>CC1=C(C(=NN1)C)CC2=C(C3=C(S2)N(C(=O)N(C3=O)C)CC(C)C)C(=O)N4CC(CO4)O</chem>
Solubility	Soluble in DMSO (up to 100 mM)
Storage	Store at -20°C

Mechanism of Action

AR-C155858 functions by inhibiting the transport of monocarboxylates, such as lactate and pyruvate, across the plasma membrane. It exhibits high selectivity for MCT1 and MCT2 over other isoforms like MCT4. The inhibitory action is potent, with K_i values in the low nanomolar range.

The binding site for **AR-C155858** is located on the intracellular side of the transporter, involving transmembrane helices 7-10. This means the inhibitor must first enter the cell to exert its effect. Once bound, it blocks the conformational changes necessary for the transport cycle, effectively shutting down the influx and efflux of lactate. This disruption of lactate flux can lead to increased intracellular lactate, reduced glycolysis, and inhibition of cell proliferation, particularly in cancer cells that rely on aerobic glycolysis (the Warburg effect).





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References

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- 2. medchemexpress.com [medchemexpress.com]
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